

Compound of Interest

Compound Name: 2,6-Diisopropyl*n*aphthalene

Cat. No.: B042965

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Diisopropyl*n*aphthalene (2,6-DIPN) is a polycyclic aromatic hydrocarbon characterized by a *n*aphthalene core substituted with two isopropyl groups.

Molecular Structure and Identification

The chemical structure of **2,6-diisopropyl*n*aphthalene** consists of a fused two-ring aromatic system with isopropyl groups attached to the second and sixth positions.

```
graph TD
    subgraph 2_6_DIPN_Structure
        layout=neato;
        node [shape=plaintext, fontname="Arial", fontsize=12, fontcolor="#202124"];
        edge [fontname="Arial", fontsize=10, color="#5F6368"];
    end
```

```
// Define nodes for the naphthalene core
C1 [pos="0,1!", label="C"];
C2 [pos="-0.87,0.5!", label="C"];
C3 [pos="-0.87,-0.5!", label="C"];
C4 [pos="0,-1!", label="C"];
C5 [pos="1.73,-0.5!", label="C"];
C6 [pos="1.73,0.5!", label="C"];
C7 [pos="2.6,1!", label="C"];
C8 [pos="2.6,-1!", label="C"];
C9 [pos="0.87,0!", label="C"];
C10 [pos="0.87,-0!", label="C"]; // Overlapping C9 for the shared bond
```

```
// Define nodes for the isopropyl groups
C11 [pos="-1.73,1!", label="C"];
C12 [pos="-2.6,0.5!", label="CH3"];
C13 [pos="-2.6,1.5!", label="H3C"];
C14 [pos="3.5,0!", label="C"];
C15 [pos="4.37,0.5!", label="CH3"];
C16 [pos="4.37,-0.5!", label="H3C"];
```

```
// Draw bonds for the naphthalene core
C1 -- C2;
C2 -- C3;
```

```
C3 -- C4;
C4 -- C10;
C10 -- C9;
C9 -- C1;
C9 -- C6;
C6 -- C7;
C7 -- C5;
C5 -- C8;
C8 -- C10;

// Draw bonds for the isopropyl groups
C2 -- C11;
C11 -- C12;
C11 -- C13;
C6 -- C14;
C14 -- C15;
C14 -- C16;

// Add labels for positions
pos2 [pos="-1.2,0.7!", label="2"];
pos6 [pos="2.1,0.7!", label="6"];
}
```

Conclusion

2,6-Diisopropylnaphthalene is a key industrial chemical with well-defined properties and a highly selective s

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References

- 1. Isolation and identification of diisopropylnaphthalene isomers in the alkylation products of naphthalene - PubMed [pubmed.ncbi.nlm.nih.gov]
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